

# Fmoc-D-Phe(2-F)-OH molecular weight and formula

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Compound of Interest

Compound Name: Fmoc-D-Phe(2-F)-OH

Cat. No.: B557953

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# Technical Data Sheet: Fmoc-D-Phe(2-F)-OH

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical specifications for the compound **Fmoc-D-Phe(2-F)-OH**, a derivative of phenylalanine commonly used in peptide synthesis.

### **Chemical Identity and Properties**

**Fmoc-D-Phe(2-F)-OH**, also known as Fmoc-2-fluoro-D-phenylalanine, is a synthetic amino acid derivative. The presence of a fluorine atom on the phenyl ring can alter the conformational properties and metabolic stability of peptides incorporating this moiety. The fluorenylmethoxycarbonyl (Fmoc) group is a base-labile protecting group for the amine functionality, essential for solid-phase peptide synthesis.

#### **Quantitative Data Summary**

The key physicochemical properties of **Fmoc-D-Phe(2-F)-OH** are summarized in the table below. This data is critical for experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.

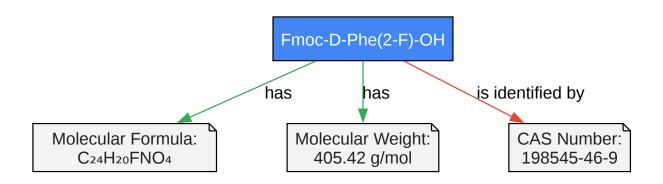


| Parameter         | Value                    | Citations       |
|-------------------|--------------------------|-----------------|
| Molecular Formula | C24H20FNO4               | [1][2][3][4][5] |
| Molecular Weight  | 405.42 g/mol             | [1][2][3][4][6] |
| CAS Number        | 198545-46-9              | [1][2][4]       |
| Appearance        | White to off-white solid | [1][5]          |

## **Methodologies and Visualizations**

Detailed experimental protocols for the use of **Fmoc-D-Phe(2-F)-OH** are specific to the desired application (e.g., a particular peptide synthesis) and are beyond the scope of this technical data sheet. Similarly, as a single chemical reagent, it is not associated with a biological signaling pathway.

The logical relationship of the core data is presented below.



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Caption: Core chemical properties of **Fmoc-D-Phe(2-F)-OH**.

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